

Application Note: Solid-Phase Extraction (SPE) for Nicarbazin Sample Cleanup

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Compound of Interest

Compound Name: Nicarbazin

Cat. No.: B1678737

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Nicarbazin is a broad-spectrum coccidiostat widely used in the poultry industry to control coccidiosis, a parasitic disease.^[1] Its residues in poultry products, such as meat and eggs, are monitored to ensure food safety. **Nicarbazin** is a complex of 4,4'-dinitrocarbanilide (DNC) and 2-hydroxy-4,6-dimethylpyrimidine (HDP).^{[2][3]} The DNC component is the marker residue for monitoring **nicarbazin** levels in edible tissues.^{[2][4]} Effective sample preparation is crucial for the accurate determination of **nicarbazin** residues. Solid-phase extraction (SPE) is a widely adopted technique for the cleanup and concentration of **nicarbazin** from complex sample matrices prior to chromatographic analysis. This application note provides a detailed overview of SPE protocols for **nicarbazin** sample cleanup, including experimental procedures and performance data.

Quantitative Data Summary

The following table summarizes the quantitative data from various studies on the solid-phase extraction of **nicarbazin** from different sample matrices.

Matrix	SPE Sorbent	Extraction Solvent	Elution Solvent	Recovery (%)	LOQ	Analytical Method	Reference
Broiler Liver	C18	Acetonitrile	Acetonitrile-water (70/30, v/v)	>70%	12.5 µg/kg	HPLC-UV	[5]
Chicken Muscle & Eggs	Silica (in-syringe DSPE)	Acetonitrile	Not explicitly stated for elution from silica, subsequent liquid-liquid extraction with n-hexane	94.0–103.7% (muscle), 90.1–105.2% (eggs)	0.3 µg/kg (DIZ & NICA), 1 µg/kg (TOZ & metabolites)	LC-MS/MS	[2]
Poultry Feed	Alumina-basic	Aqueous dimethylformamide	Not explicitly stated	95%	2 mg/kg	HPLC-UV	[6]
Poultry Feed	Alumina	N,N-dimethylformamide	Ethanol	98%	0.1 µg/g	HPLC	[6]
Poultry Products	LC-18 and ion exchange	Acetonitrile	Not explicitly stated	55.38–132.44%	2.0 µg/kg	LC-MS/MS	[6]
Poultry Feed,	Alumina (in SFE	Supercritical Fluid	Methanol	98% (feed),	0.4 µg/g	HPLC	[1][7]

Eggs, Muscle	cartridge)	Extraction (CO ₂) with 90% ethanol modifier	100% (eggs), 99% (muscle)				
Chicken Tissues	No SPE cleanup mentioned	Acetonitrile	Not applicable	Not applicable	Not specified	LC- MS/MS	[8]
Poultry Feed	SPE (unspecified sorbent)	Acetonitrile	Not explicitly stated	88.5- 100.6%	Not specified	LC- MS/MS	[9]

Experimental Protocols

This section details the methodologies for the key experiments cited in the quantitative data summary.

Protocol 1: SPE Cleanup of Nicarbazin from Broiler Liver

This protocol is adapted from an HPLC-UV method for the determination of dinitrocarbanilide residues in broiler liver.[5]

- Sample Preparation:
 - Weigh 2 g of liver sample.
 - Extract with two portions of acetonitrile (10 ml and 5 ml).
 - Defat the extract with hexane.
 - Evaporate the extract to dryness under a stream of nitrogen.
 - Reconstitute the residue in 500 µl of acetonitrile-water (70/30, v/v).
- Solid-Phase Extraction (C18):

- Condition a C18 SPE cartridge.
- Load the reconstituted extract onto the C18 cartridge.
- Elute the analyte with 2.5 ml of acetonitrile-water (70/30, v/v).
- Evaporate the eluate to dryness.
- Reconstitute the final residue in 500 μ l of acetonitrile-water (80/20, v/v) for HPLC-UV analysis.

Protocol 2: In-Syringe Dispersive SPE (DSPE) for Chicken Muscle and Eggs

This protocol utilizes a rapid in-syringe dispersive solid-phase extraction with silica for cleanup. [2]

- Sample Preparation:
 - Weigh 5 g of minced chicken muscle or homogenized egg into a 50 mL centrifuge tube.
 - Add 100 μ L of a 1 μ g/mL internal standard solution.
 - For muscle samples, add 2 mL of water.
 - Add 10 mL of acetonitrile.
 - Vortex for 5 minutes, followed by 20 minutes of sonication.
 - Add approximately 2 g of sodium chloride, vortex for 2 minutes, and centrifuge at 4000 rpm for 5 minutes.
- In-Syringe DSPE (Silica):
 - Transfer 1 mL of the supernatant to a syringe containing 50 mg of silica and a 0.22 μ m PTFE filter.
 - Push the solution through the silica and filter.

- Collect the eluate.
- To 0.5 mL of the eluate, add 0.5 mL of water and 0.5 mL of n-hexane.
- Vortex for 10 seconds and centrifuge at 4000 rpm for 2 minutes.
- Discard the upper n-hexane layer. The lower layer is ready for LC-MS/MS analysis.

Protocol 3: SPE Cleanup of Nicarbazin from Poultry Feed

This protocol describes a method for the determination of **nicarbazin** in poultry feeds using an alumina-based SPE cleanup.[6]

- Sample Preparation:
 - Grind the feed sample.
 - Moisten the sample with water.
 - Extract with aqueous dimethylformamide.
- Solid-Phase Extraction (Alumina-basic):
 - Use a solid-phase extraction alumina-basic column for cleanup of the co-extracted feed constituents.
 - The eluates are directly analyzed by HPLC.

Visualizations

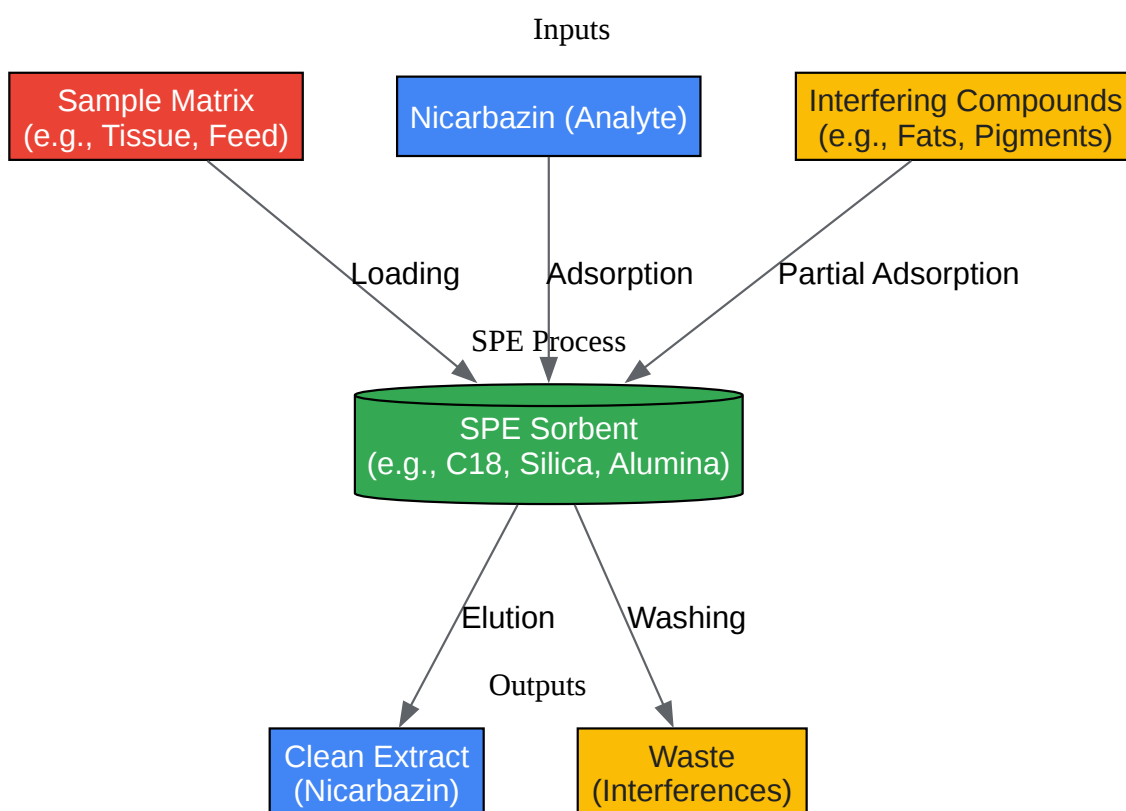
Workflow for SPE Cleanup of Nicarbazin



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Caption: General workflow for solid-phase extraction (SPE) of **nicarbazin**.

Logical Relationships in the SPE Process



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Caption: Logical relationships of components in the SPE process for **nicarbazin**.

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